

A Technical Guide to 2-Methylpropionic-d7 Acid for Analytical Applications

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Compound of Interest

Compound Name: 2-Methylpropionic-d7 acid

CAS No.: 223134-74-5

Cat. No.: B032904

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This guide provides an in-depth technical overview of **2-Methylpropionic-d7 acid** (Isobutyric-d7 acid), a critical isotopically labeled internal standard for researchers, scientists, and professionals in drug development and analytical chemistry. We will explore its function, sourcing, quality validation, and application, with a focus on ensuring data integrity in quantitative analysis.

The Imperative for Stable Isotope Labeled Standards in Modern Analytics

In quantitative mass spectrometry (MS), achieving accuracy and precision is paramount. Biological and environmental samples are complex matrices that can introduce significant variability during sample preparation and analysis. Factors such as extraction efficiency, matrix effects (ion suppression or enhancement), and instrument drift can all compromise the integrity of results.^[1]

A stable isotope-labeled (SIL) internal standard is the gold standard for mitigating these issues.^[2] By substituting hydrogen atoms with their stable heavy isotope, deuterium (²H or D), a compound like **2-Methylpropionic-d7 acid** is created. It is chemically identical to its non-

labeled analogue, 2-Methylpropionic acid (isobutyric acid), but has a distinct, higher mass. This property is central to its function.

The Causality Behind its Efficacy: When a SIL standard is spiked into a sample at a known concentration at the earliest stage of preparation, it experiences the exact same processing and analytical conditions as the target analyte. It co-elutes chromatographically and experiences the same matrix effects.[1][3] Because the mass spectrometer can differentiate between the light (analyte) and heavy (standard) forms, the ratio of their signals provides a highly accurate and precise quantification of the analyte, effectively canceling out most sources of experimental error.

Sourcing and Procurement of 2-Methylpropionic-d7 Acid

The selection of a reliable supplier is a critical first step in any analytical workflow. The quality of the standard directly impacts the quality of the data generated. Key considerations include isotopic enrichment, chemical purity, and the availability of comprehensive documentation, such as a Certificate of Analysis (CoA).

Below is a comparative summary of prominent suppliers offering **2-Methylpropionic-d7 acid** (CAS No. 223134-74-5).

Supplier	Product Number	Isotopic Enrichment	Chemical Purity	Notes
C/D/N Isotopes	D-1969	98 atom % D	Not specified	A leading specialist in deuterated compounds.[4]
Sigma-Aldrich	ATEH9A92B359	Not specified	≥95%	Purity likely refers to chemical, not isotopic purity.[5]
Clearsynth	CS-O-10078	Not specified	Not specified	Specializes in stable isotopes and reference standards.[1]
Cambridge Isotope Labs	DLM-1049	98 atom % D	98%	Provides both isotopic and chemical purity specifications.
Toronto Research Chemicals	M297507	Not specified	Not specified	Offers a wide range of biochemicals and custom synthesis.
Santa Cruz Biotechnology	sc-212415	Not specified	Not specified	Supplier of biochemicals for research.

Note: The information above is based on publicly available data and is subject to change. Researchers are strongly advised to request a lot-specific Certificate of Analysis from the supplier before purchase to obtain precise specifications.

In-House Quality Control and Validation: A Self-Validating Protocol

Upon receiving a new batch of **2-Methylpropionic-d7 acid**, it is imperative to perform in-house validation to ensure its identity, purity, and concentration before use in regulated or critical studies. This protocol establishes a self-validating system for the standard.

Experimental Protocol: Verification of a New 2-Methylpropionic-d7 Acid Standard

Objective: To confirm the identity, isotopic enrichment, and chemical purity of a newly acquired lot of **2-Methylpropionic-d7 acid**.

Methodology:

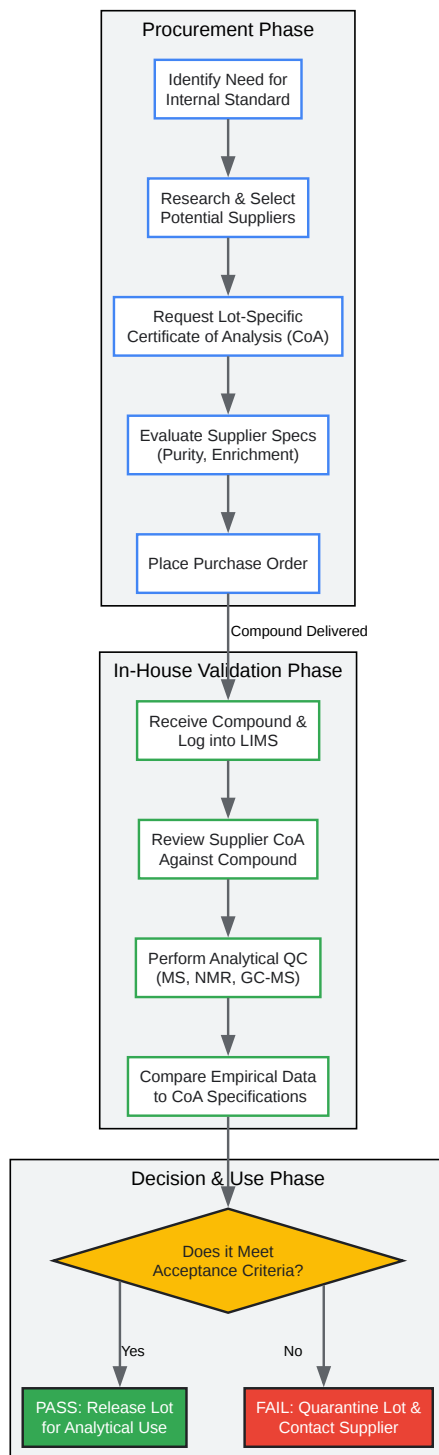
- Documentation Review:
 - Scrutinize the supplier's Certificate of Analysis (CoA). Confirm that the CAS number, molecular formula ($(\text{CD}_3)_2\text{CDCOOH}$), and molecular weight (~ 95.15 g/mol) are correct.[4]
 - Note the stated isotopic enrichment and chemical purity for comparison with analytical results.
- Identity Confirmation via Mass Spectrometry (MS):
 - Prepare a dilute solution of the standard in an appropriate solvent (e.g., Methanol).
 - Infuse the solution directly into a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) or analyze via LC-MS.
 - Expected Result: In negative ion mode ESI, the primary ion observed should be the deprotonated molecule $[\text{M-H}]^-$ at $m/z \sim 94.14$. The high-resolution mass should be consistent with the theoretical exact mass of $\text{C}_4\text{D}_7\text{HO}_2$.
- Isotopic Purity Assessment (MS):
 - Acquire a full scan mass spectrum of the standard.

- Examine the isotopic distribution around the parent ion. The peak corresponding to the fully deuterated species (d7) should be the most abundant.
- Look for the presence of less-deuterated species (d0 to d6) and the unlabeled analyte ($[M-H]^-$ at $m/z \sim 87.08$). The intensity of the d0 peak relative to the d7 peak is a critical measure of isotopic purity and potential for cross-talk in quantitative assays.
- Chemical Purity Assessment (GC-MS or 1H -NMR):
 - GC-MS: Derivatize the acid if necessary (e.g., silylation) to improve chromatographic behavior. Run a temperature-programmed analysis. The resulting chromatogram should show a single major peak. Any other peaks represent chemical impurities.
 - 1H -NMR (Proton NMR): While counterintuitive for a deuterated compound, 1H -NMR is exceptionally sensitive for detecting residual protonated impurities. Dissolve the standard in a deuterated solvent (e.g., Chloroform-d).
 - Expected Result: The spectrum should be largely "silent." Any observed peaks in the regions corresponding to the methyl or methine protons of isobutyric acid indicate the presence of unlabeled or partially labeled impurities.

Standard Procurement and Validation Workflow

The following diagram illustrates the logical workflow for sourcing and validating a new lot of **2-Methylpropionic-d7 acid** to ensure its fitness for purpose in a regulated or research laboratory environment.

Workflow for Procurement and Validation of 2-Methylpropionic-d7 Acid



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Caption: Logical workflow from supplier selection to in-house validation and release.

Conclusion

2-Methylpropionic-d7 acid is an indispensable tool for accurate quantification in mass spectrometry-based assays. Its efficacy is directly tied to its quality, specifically its isotopic enrichment and chemical purity. By selecting reputable suppliers and, critically, implementing a robust in-house validation protocol, researchers can establish a self-validating analytical system. This ensures the integrity of the internal standard, mitigates experimental variability, and ultimately produces highly reliable and defensible scientific data.

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